

BD-1047 Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: *BD-1047*
CAS No.: *138356-20-4*
Cat. No.: *B1210693*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **BD-1047**. Below you will find troubleshooting advice and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **BD-1047**?

A1: Solid **BD-1047** should be stored under desiccated conditions. There is some variability in the recommended temperature across suppliers, with options including +4°C^[1], 2-8°C, and -20°C^{[2][3][4]}. For maximum stability, storing at -20°C is a common recommendation.^{[2][3][4]} One supplier suggests a shelf life of at least four years when stored at -20°C^[2], while another indicates it can be stored for up to 12 months at +4°C under desiccating conditions^[1]. Another source suggests a 3-year stability at -20°C as a powder^[3]. Always refer to the certificate of analysis provided by your specific supplier.

Q2: How should I prepare and store stock solutions of **BD-1047**?

A2: **BD-1047** is soluble in several common laboratory solvents. For stock solutions, dimethyl sulfoxide (DMSO) and water are frequently used.[1] It is recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[3] Store stock solutions at -20°C for short-term storage (1 month) or -80°C for longer-term storage (6 months to 1 year). [3][5]

Q3: My **BD-1047** solution appears to have precipitated. What should I do?

A3: If precipitation occurs, especially during the preparation of aqueous solutions for in vivo experiments, gentle warming and/or sonication can be used to aid dissolution.[5] It is also recommended that for in vivo studies, the working solution be prepared fresh on the day of use. [5] If using water to create a stock solution, it should be diluted to the working concentration and then sterilized by filtering through a 0.22 µm filter before use.[5]

Q4: What is the stability of **BD-1047** in different solvents?

A4: The stability of **BD-1047** in solution is dependent on the storage temperature and solvent. Stock solutions in DMSO or water are generally stable for at least one month when stored at -20°C and for up to a year when stored at -80°C.[3][5] It is advisable to use fresh DMSO, as moisture-absorbing DMSO can reduce solubility.[3] For aqueous solutions, especially for in vivo use, it is best to prepare them fresh.[5]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Unexpected experimental results or loss of compound activity	Improper storage of solid BD-1047 leading to degradation.	Verify that the solid compound has been stored at the recommended temperature (see table below) and under desiccating conditions.[1]
Degradation of stock solution due to multiple freeze-thaw cycles.	Prepare single-use aliquots of your stock solution to minimize freeze-thaw cycles.[3]	
Use of old or improperly stored stock solution.	Check the date of preparation for your stock solution. It is recommended to use solutions stored at -20°C within one month and solutions at -80°C within 6-12 months.[3][5] Prepare a fresh stock solution if necessary.	
Precipitation in aqueous working solutions	Low solubility or temperature fluctuations.	Use gentle warming or sonication to redissolve the compound.[5] For in vivo experiments, prepare the working solution fresh on the day of use.[5] Ensure the final concentration is within the solubility limits for the chosen solvent system.
Difficulty dissolving solid BD-1047	Use of hydrated solvent.	When using DMSO, ensure it is fresh and not moisture-absorbing, as this can decrease solubility.[3]
Insufficient mixing.	Vortex or sonicate the solution to aid dissolution. Gentle warming can also be applied. [5]	

Quantitative Data Summary

Storage and Stability of Solid BD-1047

Supplier	Storage Temperature	Reported Stability
Cayman Chemical	-20°C	≥ 4 years[2]
Abcam	+4°C (short or long term)	Up to 12 months (desiccated) [1]
R&D Systems	Desiccate at +4°C	Not specified
Selleck Chemicals	-20°C	3 years[3]
APExBIO	-20°C	Not specified
Sigma-Aldrich	2-8°C (desiccated)	Not specified

Storage of BD-1047 Stock Solutions

Supplier	Solvent	Storage Temperature	Reported Stability
MedChemExpress	Water or other solvents	-20°C	1 month[5]
-80°C	6 months[5]		
Selleck Chemicals	Solvent	-20°C	1 month[3]
-80°C	1 year[3]		

Solubility of BD-1047

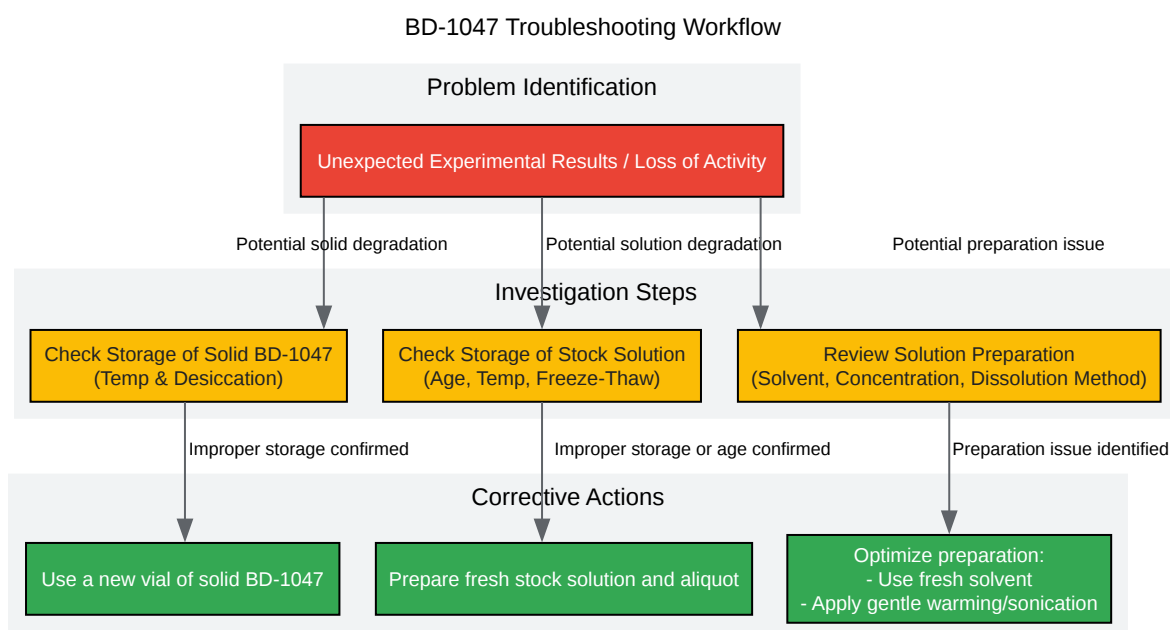
Supplier	Solvent	Solubility
Cayman Chemical	PBS (pH 7.2)	10 mg/mL[2]
R&D Systems	Water	50 mM
DMSO	50 mM	
Abcam	Water	100 mM[1]
DMSO	100 mM[1]	
Selleck Chemicals	Water	87 mg/mL[3]
DMSO	50 mg/mL (114.4 mM)[3]	
Ethanol	Insoluble[3]	
APExBIO	H2O	≥43.5 mg/mL (with gentle warming)[4]
DMSO	≥43.9 mg/mL (with gentle warming)[4]	
Sigma-Aldrich	H2O	>5 mg/mL

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh the required amount of solid **BD-1047** dihydrobromide (Molecular Weight: 437.04 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.37 mg.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound.
- Mixing: Vortex the solution until the solid is completely dissolved. If necessary, use gentle warming or sonication to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to one year.

Visual Guides



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Caption: Troubleshooting workflow for **BD-1047** related issues.

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